

Spectroscopic Data of Octadecyl Isonicotinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Octadecyl isonicotinate

CAS No.: 103225-02-1

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This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **octadecyl isonicotinate** ($C_{24}H_{41}NO_2$), a compound of significant interest in various research and development fields. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is on not only presenting the data but also elucidating the underlying principles and experimental considerations for its accurate acquisition and interpretation.

Introduction to Octadecyl Isonicotinate

Octadecyl isonicotinate is an ester composed of isonicotinic acid (also known as pyridine-4-carboxylic acid) and octadecanol. Its long alkyl chain imparts lipophilic properties, making it a subject of interest in areas such as drug delivery systems, materials science, and as a component in the synthesis of more complex molecules. Accurate structural elucidation and purity assessment are paramount for its application, and spectroscopic techniques are the cornerstone of this characterization.

Molecular Structure and Spectroscopic Correlation

To fully appreciate the spectroscopic data, it is essential to understand the molecular structure of **octadecyl isonicotinate**. The molecule consists of a pyridine ring, an ester functional group, and a long saturated alkyl chain. Each of these components will give rise to characteristic signals in the various spectra discussed below.

Caption: Molecular structure of **octadecyl isonicotinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **octadecyl isonicotinate** is characterized by distinct signals corresponding to the aromatic protons of the isonicotinate moiety and the aliphatic protons of the long octadecyl chain.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.75	Doublet	2H	H-2, H-6 (Pyridine ring)
~7.85	Doublet	2H	H-3, H-5 (Pyridine ring)
~4.30	Triplet	2H	-O-CH ₂ -(CH ₂) ₁₆ CH ₃
~1.75	Quintet	2H	-O-CH ₂ -CH ₂ -(CH ₂) ₁₅ CH ₃
~1.25	Multiplet	30H	-O-(CH ₂) ₂ -(CH ₂) ₁₅ -CH ₃
~0.88	Triplet	3H	-O-(CH ₂) ₁₇ -CH ₃

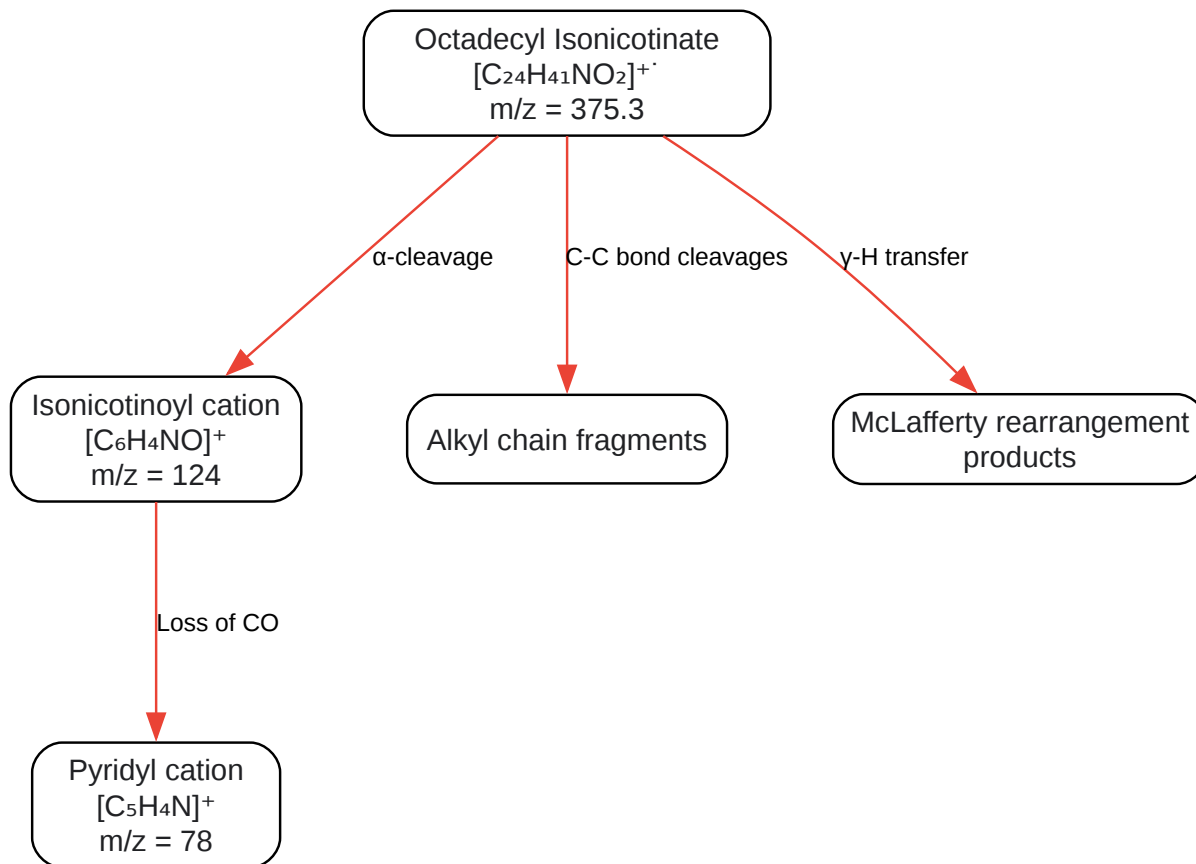
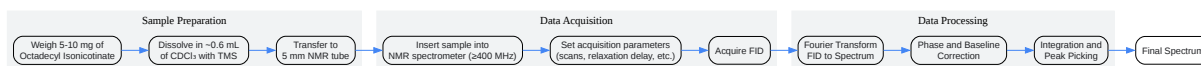
Data Interpretation:

The downfield region of the spectrum is dominated by the signals from the pyridine ring. The protons ortho to the nitrogen atom (H-2 and H-6) are the most deshielded due to the electron-withdrawing effect of the nitrogen and appear as a doublet around 8.75 ppm. The protons meta to the nitrogen (H-3 and H-5) are also deshielded and resonate as a doublet around 7.85 ppm.

The aliphatic region shows the signals for the octadecyl chain. The methylene group directly attached to the ester oxygen (-O-CH₂-) is deshielded by the electronegative oxygen and appears as a triplet at approximately 4.30 ppm. The terminal methyl group (-CH₃) of the alkyl chain is the most shielded and gives a triplet at around 0.88 ppm. The large multiplet centered around 1.25 ppm corresponds to the remaining methylene groups of the long alkyl chain.

Experimental Protocol:

A typical ¹H NMR experiment for **octadecyl isonicotinate** would involve dissolving approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃), in a 5 mm NMR tube. The spectrum would be acquired on a 400 MHz or higher field NMR spectrometer. Standard acquisition parameters would include a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio, a relaxation delay of 1-5 seconds, and a spectral width covering the range of 0-10 ppm. Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0 ppm).



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